Application Notes and Protocols: Preparation of BMS-983970 Stock Solution

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Compound of Interest

Compound Name:	*BMS-983970*
Cat. No.:	*B606279*

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Abstract

These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **BMS-983970**, a potent pan-Notch inhibitor.[1][2][3][4][5] Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reproducible results in in vitro and in vivo research applications. The provided information includes the chemical properties of **BMS-983970**, a step-by-step protocol for stock solution preparation, and recommendations for storage. Additionally, a diagram of the Notch signaling pathway and an experimental workflow for the preparation and use of the stock solution are presented.

Introduction to **BMS-983970**

BMS-983970 is an orally available small molecule that acts as a pan-Notch inhibitor.[1][2][3] The Notch signaling pathway is a critical regulator of cell fate decisions, proliferation, and apoptosis. Its deregulation is implicated in the pathogenesis of various cancers, including T-cell acute lymphoblastic leukemia (T-ALL) and various solid tumors.[1][6] **BMS-983970** has

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demonstrated anti-tumor activity in preclinical models, making it a valuable tool for cancer research and drug development.[1]

Chemical Properties and Solubility

A comprehensive understanding of the chemical properties of **BMS-983970** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Weight	518.5 g/mol	[1][4][7]
Formula	$C_{26}H_{26}F_4N_4O_3$	[1][4][7]
CAS Number	1584713-87-0	[1][7]
Appearance	White to off-white solid	[1]
Solubility (DMSO)	≥ 40 mg/mL	[7]
Solubility (Water)	< 0.1 mg/mL (insoluble)	[2][3]

Experimental Protocol: Preparation of a 10 mM **BMS-983970** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS-983970** in dimethyl sulfoxide (DMSO).

Materials:

- **BMS-983970** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

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- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

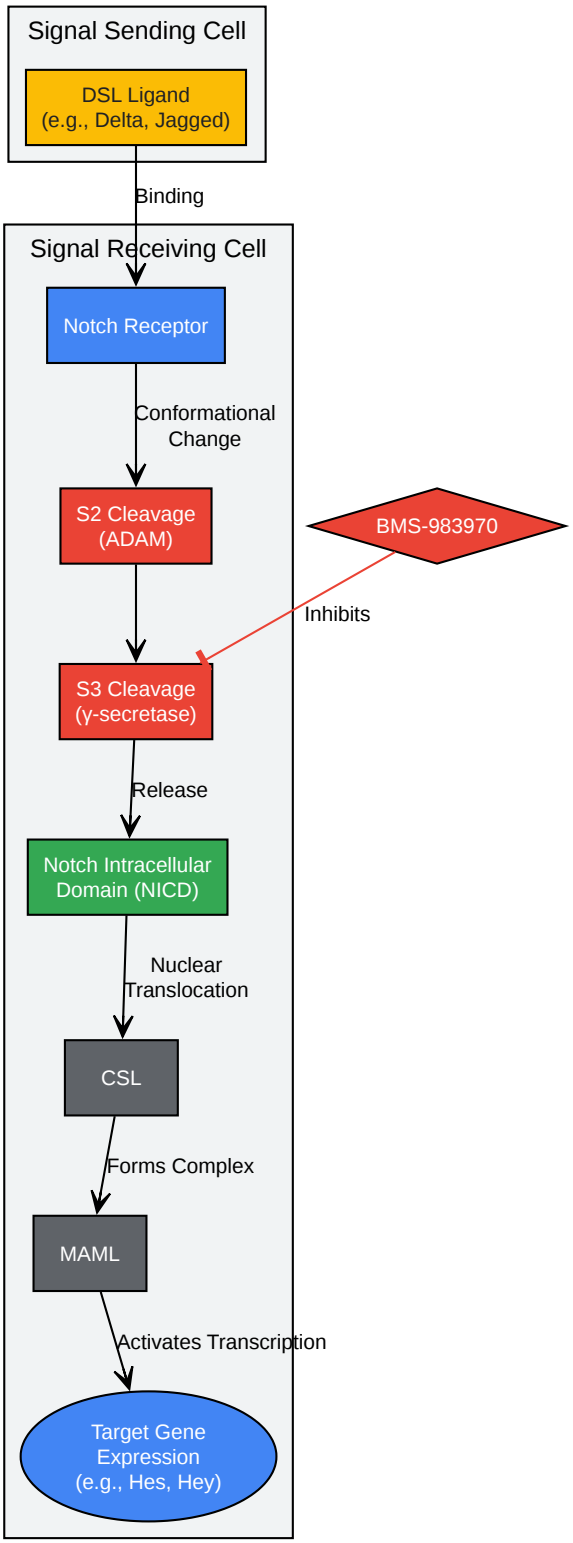
- Pre-weighing Preparation: Before opening, bring the vial of **BMS-983970** powder to room temperature to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **BMS-983970** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.185 mg of **BMS-983970**.
  - Calculation:
    - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 518.5 g/mol x 1000 mg/g = 5.185 mg
- Solubilization: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **BMS-983970**. To prepare a 10 mM stock solution with 5.185 mg of the compound, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution.[2][3]
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[2][3][4]
- Storage Conditions: Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).[1] For optimal stability, it is recommended to use the solution within 1 year when stored at -20°C and within 2 years when stored at -80°C.[1]

Diagrams

Simplified Notch Signaling Pathway

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Simplified Notch Signaling Pathway



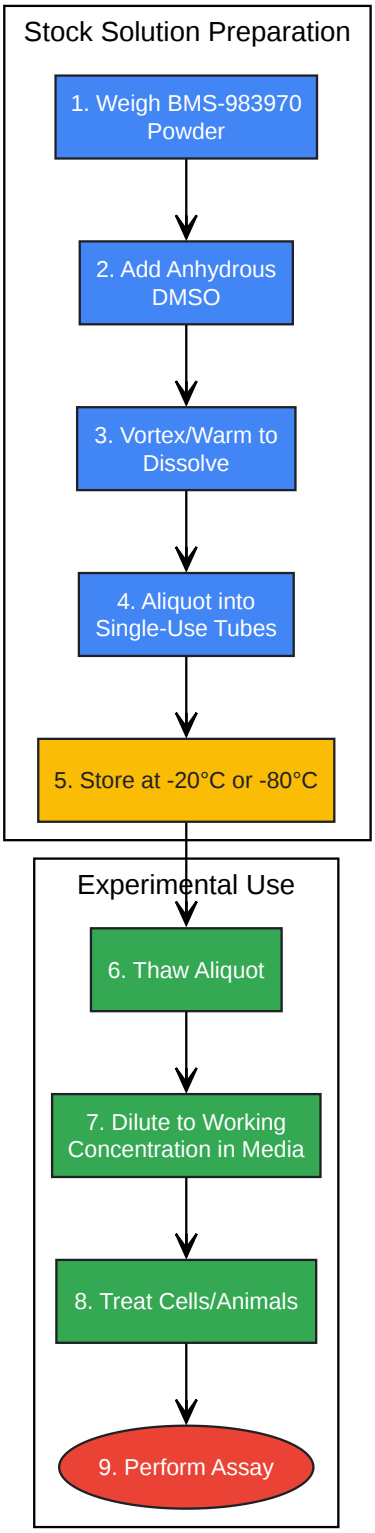
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Caption: Simplified diagram of the Notch signaling pathway and the inhibitory action of **BMS-983970**.

Experimental Workflow: **BMS-983970** Stock Solution Preparation and Use

Workflow for BMS-983970 Stock Solution Preparation and Use



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Caption: A step-by-step workflow for the preparation and experimental application of a **BMS-983970** stock solution.

Safety Precautions

BMS-983970 is a potent bioactive compound and should be handled with care. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound and its solutions. All work should be conducted in a well-ventilated area or a chemical fume hood. Consult the Safety Data Sheet (SDS) for more detailed safety information. For research use only. Not for human or veterinary use.[7]

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of BMS-983970 Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606279/docs#application-notes-and-protocols-preparation-of-bms-983970-stock-solution]

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